

2-Bromo-3-methoxybenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-3-methoxybenzaldehyde

Cat. No.: B1279745

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Technical Guide: 2-Bromo-3-methoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a representative synthetic route for **2-Bromo-3-methoxybenzaldehyde**, a valuable intermediate in organic synthesis and drug discovery.

Core Compound Data

The fundamental molecular properties of **2-Bromo-3-methoxybenzaldehyde** are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₇ BrO ₂
Molecular Weight	215.05 g/mol
CAS Number	10401-18-0
IUPAC Name	2-bromo-3-methoxybenzaldehyde
SMILES	<chem>COC1=C(Br)C(=O)C=C1</chem>

Synthetic Protocol: Bromination of 3-Methoxybenzaldehyde

The synthesis of **2-Bromo-3-methoxybenzaldehyde** can be achieved via the electrophilic bromination of 3-methoxybenzaldehyde (m-anisaldehyde). The methoxy group is an ortho-, para-directing activator, while the aldehyde group is a meta-directing deactivator. The regioselectivity of the bromination is therefore controlled by the interplay of these electronic effects. A general procedure, adapted from methodologies for similar aromatic brominations, is detailed below.

Materials:

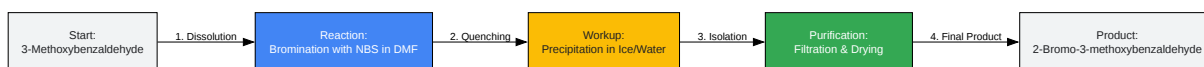
- 3-Methoxybenzaldehyde
- N-Bromosuccinimide (NBS)
- Dimethylformamide (DMF)
- Ice
- Water
- Dichloromethane
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Buchner funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-methoxybenzaldehyde in dimethylformamide (DMF).
- In a separate container, dissolve N-Bromosuccinimide (NBS) in DMF.
- Slowly add the NBS solution to the 3-methoxybenzaldehyde solution dropwise at room temperature.
- Allow the reaction mixture to stir for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into a beaker containing ice and water.
- A precipitate of the crude product should form. Collect the solid by vacuum filtration using a Buchner funnel.
- Wash the solid thoroughly with water.
- For further purification, the crude product can be dissolved in dichloromethane, washed with water, and dried over anhydrous magnesium sulfate.
- The solvent is then removed under reduced pressure using a rotary evaporator to yield the purified **2-Bromo-3-methoxybenzaldehyde**.

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **2-Bromo-3-methoxybenzaldehyde** from 3-methoxybenzaldehyde.



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Caption: Synthetic workflow for **2-Bromo-3-methoxybenzaldehyde**.

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